

Essential Safety and Operational Guidance for Handling IMP-1710

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Compound of Interest

Compound Name: IMP-1710

Cat. No.: B15623905

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This document provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **IMP-1710**. The following procedures are based on best practices for handling potent, solid, bioactive small molecules in a laboratory setting, in the absence of a specific Material Safety Data Sheet (MSDS) for this compound.

IMP-1710 is a potent and selective inhibitor of the deubiquitinating enzyme UCHL1.[1][2] While it is shipped as a non-hazardous chemical under ambient temperatures, its biological activity necessitates careful handling to minimize exposure.[3]

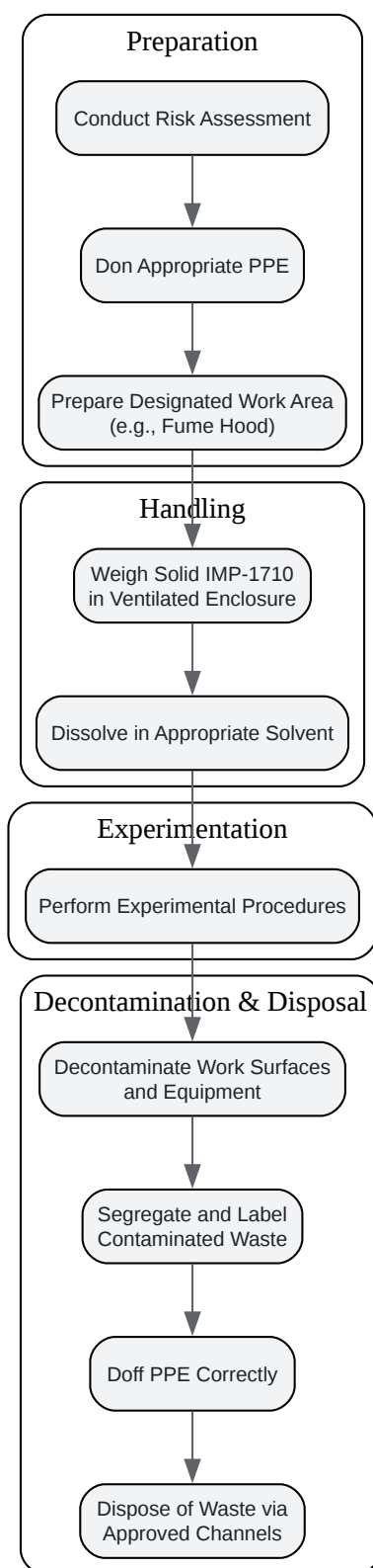
Personal Protective Equipment (PPE)

A thorough risk assessment should be conducted before handling **IMP-1710** to ensure the appropriate level of personal protection. The following table summarizes the recommended PPE for handling **IMP-1710** in different laboratory scenarios.

Activity	Recommended PPE	Rationale
Weighing and Dispensing (as solid powder)	- Chemical fume hood or ventilated balance enclosure- Disposable lab coat with tight-fitting cuffs- Double gloves (e.g., nitrile)- Safety glasses with side shields or chemical splash goggles- N95 or higher-rated respirator (if not in a ventilated enclosure)	High risk of aerosolization and inhalation of fine powder.[4][5]
Solution Preparation	- Chemical fume hood- Standard lab coat- Single pair of chemical-resistant gloves (e.g., nitrile)- Safety glasses with side shields or chemical splash goggles	Reduced risk of aerosolization, but potential for splashes and spills.
In Vitro / Cell-Based Assays	- Standard lab coat- Single pair of gloves- Safety glasses	Focus on preventing skin and eye contact with dilute solutions.

Experimental Workflow for Safe Handling

The following workflow outlines the key steps for safely handling **IMP-1710**, from preparation to disposal.



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Caption: Workflow for the safe handling of **IMP-1710**.

Disposal Plan

Proper disposal of **IMP-1710** and any contaminated materials is critical to prevent environmental contamination and accidental exposure.

- Unused/Expired Compound:
 - Do not dispose of down the drain or in regular trash.
 - Collect in a clearly labeled, sealed container.
 - Dispose of through a certified hazardous waste vendor.[4]
- Contaminated Labware (e.g., pipette tips, vials):
 - Collect in a designated, puncture-resistant, and sealed container.
 - Label as "Hazardous Waste" with the chemical name.[4]
- Contaminated PPE (e.g., gloves, disposable lab coats):
 - Carefully doff to avoid self-contamination.
 - Place in a sealed bag or container labeled as hazardous waste.[4][6]
- Aqueous Waste:
 - Collect in a sealed, labeled container.
 - Do not mix with other waste streams unless compatibility is confirmed.

All waste containers should be clearly labeled with "Hazardous Waste" and the name "**IMP-1710**". Follow all local and institutional regulations for the disposal of chemical waste.[7]

Emergency Procedures

- Skin Contact: Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing.

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek medical attention.
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.
- Ingestion: Do not induce vomiting. Wash out mouth with water and seek immediate medical attention.

Always have a Safety Data Sheet for a similar compound or a general chemical safety guide readily available when working with **IMP-1710**. All personnel handling the compound must be trained on these procedures and be aware of the potential risks.

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